

# Quizalofop-P-ethyl & Metabolites: Degradation Half-Lives in Soil

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## Compound Focus: Quizalofop-P

CAS No.: 100646-51-3

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Substance	Soil Type / Conditions	Half-Life (DT <sub>50</sub> )	Key Context & Notes
Quizalofop-P-ethyl (Parent Compound)	Sunflower field, silty clay [1]	<b>0.55 - 0.68 days</b> (approx. 13-16 hours)	Very fast dissipation; fits single first-order (SFO) kinetics.
Quizalofop-P-ethyl	Railway track soils (low organic carbon) [2]	Slower than in agricultural soils	Degraded slower in railway soils compared to agricultural soils; specific half-life not provided.
Quizalofop-P (Primary Metabolite)	Multiple agricultural soils [3]	<b>&lt; 1 day</b>	Rapid formation from quizalofop-P-ethyl and subsequent fast degradation.
Quizalofop-acid (Metabolite)	Railway track soils [2]	Data for estimation	Predicted to have a high potential for leaching to groundwater in railway environments.
Propaquizafop (Related Compound)	Five agricultural soils in China [4]	<b>1.41 - 7.75 days</b>	Fastest in fluvo-aquic soil (LF), slowest in ginseng soil (BS). Temperature was the most influential factor on degradation rate.

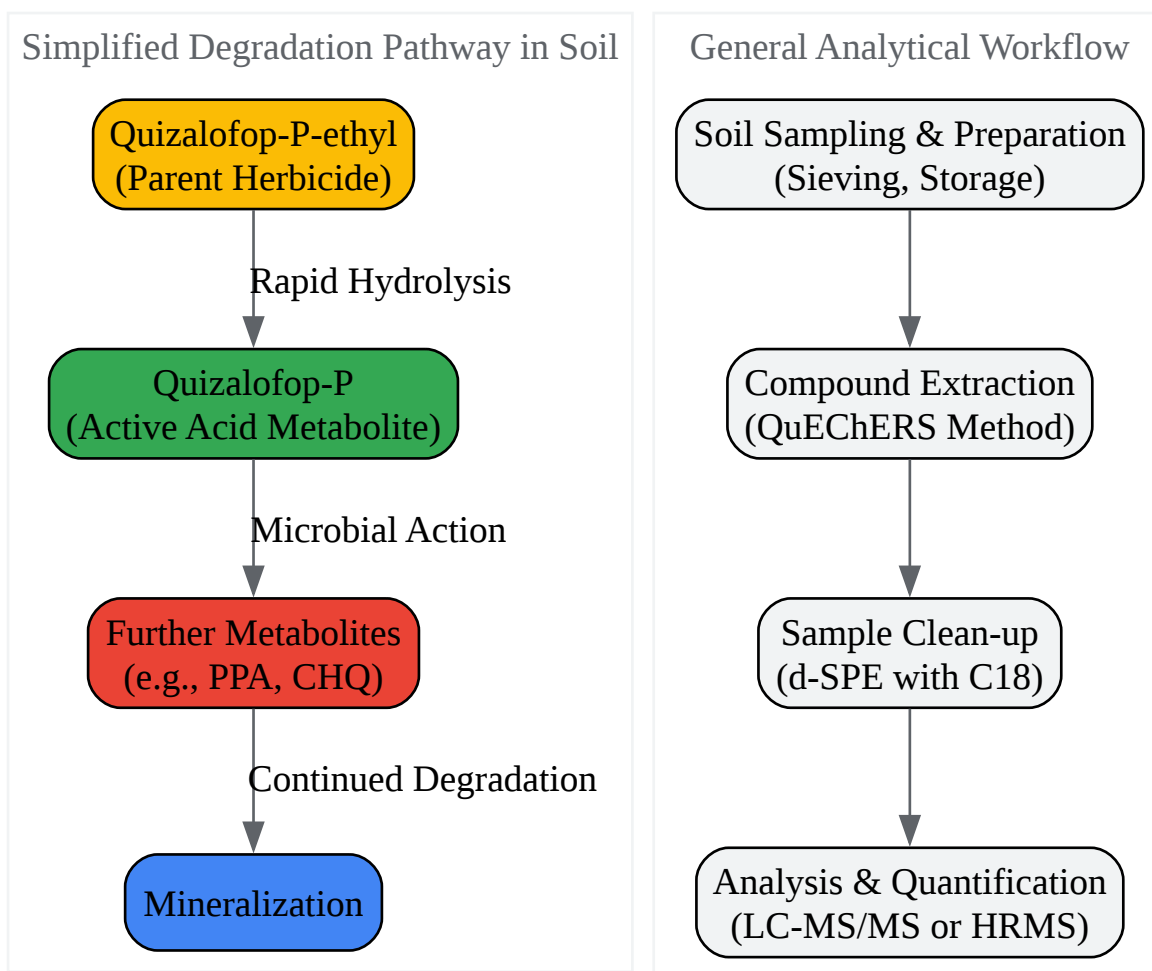
## Detailed Experimental Protocols

Here are the methodologies from key studies that generated the data above, which can serve as a reference for your own experimental design.

- **Study on Railway Tracks [2]:** This research investigated the degradation of **quizalofop-P-ethyl** in soils from railway tracks, which typically have low organic carbon content.
  - **Soil Preparation:** Field-moist soils were sieved (2 mm) and stored at 4°C.
  - **Incubation:** Test substances were evenly applied to 800 g portions of soil in crystallizing dishes using a spray bottle.
  - **Analysis:** Concentrations of **quizalofop-P-ethyl** and its metabolites (including quizalofop-acid) were monitored over time to determine degradation rates and half-lives.
- **Field Dissipation in Sunflower Cultivation [1]:** This study tracked **quizalofop-P-ethyl** under real-world field conditions.
  - **Field Plots:** The experiment was conducted in silty clay soil plots with different slopes.
  - **Application & Sampling:** The herbicide was applied, and soil samples were collected from various depths over time.
  - **Kinetic Modeling:** Dissipation rates were calculated using both single first-order (SFO) and first-order multi-compartment (FOMC) kinetics to determine half-life.
- **Degradation of Quizalofop-p and Related Compounds [3]:** This study used advanced analytical techniques to monitor the parent compound and its metabolites.
  - **Extraction:** A QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) procedure was employed. Soils were extracted with acidified acetonitrile.
  - **Clean-up:** A dispersive solid-phase extraction (d-SPE) with C18 sorbent was used to clean the samples.
  - **Analysis:** Analysis was performed using ultra-high performance liquid chromatography coupled to Orbitrap mass spectrometry (UHPLC-Orbitrap-MS), allowing for target analysis and retrospective screening of metabolites.

## Degradation Pathway & Analysis Workflow

The degradation of **quizalofop-P-ethyl** in soil follows a specific pathway, and its analysis involves a structured workflow, as illustrated below.



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## Summary of Key Findings

- **Rapid Degradation:** The parent compound, **quizalofop-P-ethyl**, dissipates very quickly in agricultural soils, with half-lives often **less than one day** [1] [3]. It rapidly converts to its primary metabolite, **quizalofop-P** (acid form).
- **Soil-Specific Rates:** Degradation is highly dependent on soil properties. Soils with low organic carbon (e.g., railway track subsoils) can exhibit **slower degradation**, increasing the potential for herbicide or metabolite mobility [2].
- **Metabolite Formation:** The main degradation pathway involves hydrolysis to **quizalofop-P-acid**, which is also degradable but may pose a higher leaching risk in certain environments [2] [3].

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## References

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